

MOBS buffer CAS number and molecular weight

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Compound of Interest

Compound Name: MOBS

Cat. No.: B048909

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Technical Data Summary for MOBS Buffer

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for **MOBS** (4-(N-Morpholino)butanesulfonic acid), a zwitterionic buffer. This information is essential for researchers, scientists, and drug development professionals in procuring, preparing, and documenting experimental protocols.

Physicochemical Properties of MOBS Buffer

The table below summarizes the key quantitative identifiers for **MOBS** buffer.

Identifier	Value
CAS Number	115724-21-5[1][2][3][4]
Molecular Weight	223.29 g/mol [1][2][3][4]
Molecular Formula	C8H17NO4S[1][2][4]

MOBS, or 4-(N-Morpholino)butanesulfonic acid, is recognized as a "Good's" buffer, analogous to the more commonly known MOPS and MES buffers.[1][3] Its designated useful pH range is between 6.9 and 8.3.[2]

For the convenience of researchers who may have intended to query the related compound, MOPS, the corresponding data is provided below.

Physicochemical Properties of MOPS Buffer

Identifier	Value
CAS Number	1132-61-2[5][6][7]
Molecular Weight	209.26 g/mol [6][7]
Molecular Formula	C7H15NO4S[6][7]

MOPS (3-(N-morpholino)propanesulfonic acid) is a widely used buffer in biological and biochemical research with a pKa of approximately 7.2 at 25°C, making it effective for maintaining a stable pH in the range of 6.5 to 7.9.[5][8][9]

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